

Molecular weight and formula of Bromofos

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Compound of Interest

Compound Name: Bromofos

Cat. No.: B1667883

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An In-depth Technical Guide to Bromofos

This technical guide provides a comprehensive overview of the organophosphate insecticide **Bromofos**, intended for researchers, scientists, and drug development professionals. It covers the chemical and physical properties, mechanism of action, metabolic pathways, and toxicological data of **Bromofos**.

Chemical and Physical Properties

Bromofos, with the chemical name O-(4-bromo-2,5-dichlorophenyl) O,O-dimethyl phosphorothioate, is a broad-spectrum insecticide and acaricide.[1][2] It is effective by contact and stomach action against a wide range of chewing and sucking insects.[3]

Table 1: Chemical Identification of **Bromofos**

Identifier	Value
IUPAC Name	(4-bromo-2,5-dichlorophenoxy)-dimethoxy-sulfanylidene-λ5-phosphane[4]
CAS Number	2104-96-3[4]
Molecular Formula	C8H8BrCl2O3PS[4]

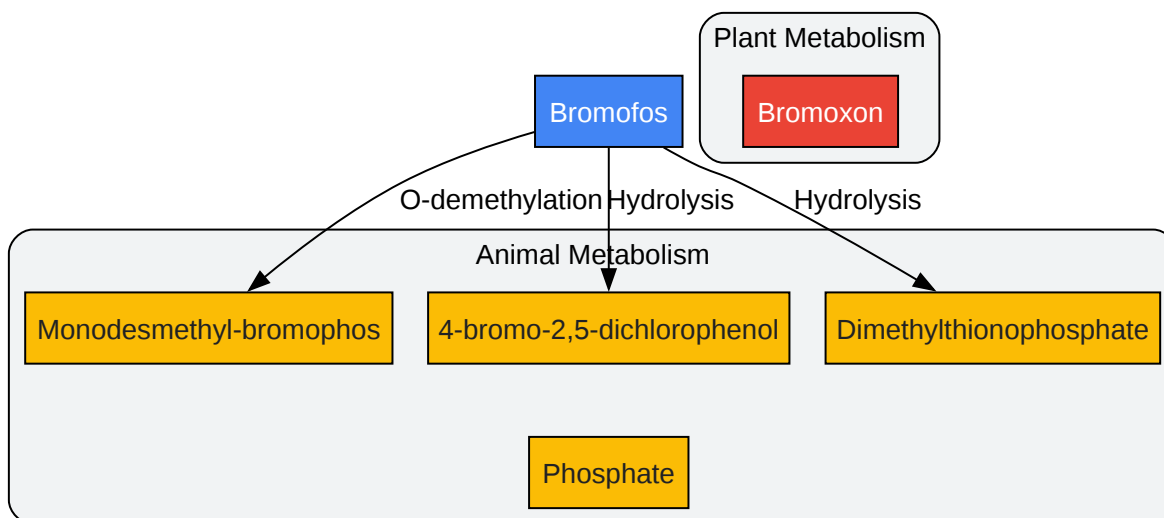
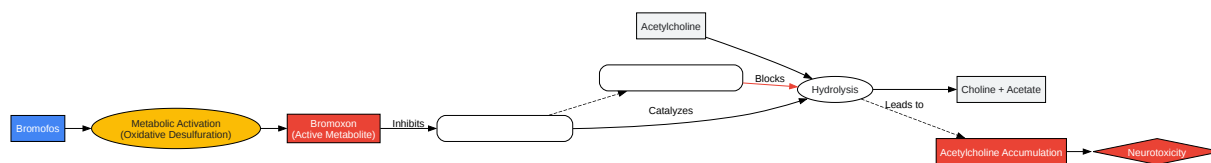
Table 2: Physicochemical Properties of **Bromofos**

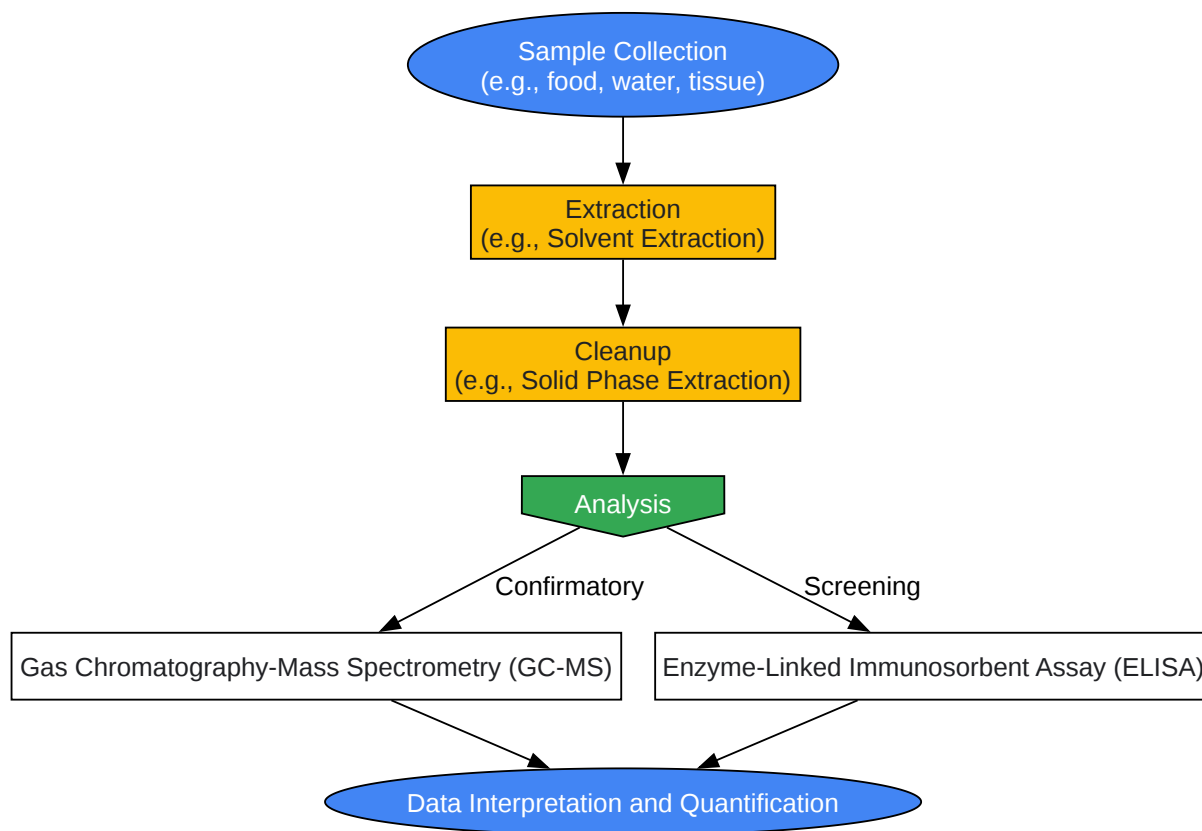
Property	Value
Molecular Weight	366.00 g/mol [2][4]
Appearance	White or yellow crystals[2][3][5]
Melting Point	53-54°C[2][3]
Boiling Point	140-142°C at 0.01 mmHg[2][3]
Vapor Pressure	1.3 x 10 ⁻⁴ mmHg at 20°C[2][3]
Water Solubility	40 mg/L at 25°C[2][4]
Solubility in Organic Solvents	Soluble in carbon tetrachloride, diethyl ether, and toluene.[2][3][4]

Mechanism of Action: Acetylcholinesterase Inhibition

Like other organophosphorus pesticides, the primary mechanism of action of **Bromofos** is the inhibition of the enzyme acetylcholinesterase (AChE).[4][6] AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine in synaptic clefts.

The inhibition of AChE by **Bromofos** is not direct. **Bromofos** is metabolically activated to its oxygen analog, bromoxon, which is a potent inhibitor of AChE.[3] Bromoxon phosphorylates the serine hydroxyl group in the active site of AChE, leading to an accumulation of acetylcholine at the neuromuscular junctions and cholinergic synapses in the central and peripheral nervous systems.[6][7] This results in overstimulation of cholinergic receptors, causing the toxic effects associated with organophosphate poisoning.[4]





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